Application Notes and Protocols for TCO-PEG4-Amine Conjugation

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Compound of Interest

Compound Name:	*TCO-PEG4-amine*
Cat. No.:	*B11828427*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the conjugation of molecules using **TCO-PEG4-amine**, a heterobifunctional linker essential for advanced bioconjugation techniques. This reagent is particularly valuable in drug development, diagnostics, and biological research for its ability to link biomolecules to other substrates through a stable amide bond and a subsequent bioorthogonal "click" reaction.

The TCO (trans-cyclooctene) group is highly reactive towards tetrazine-functionalized molecules in an inverse electron demand Diels-Alder (iEDDA) cycloaddition. This "click chemistry" reaction is exceptionally fast, selective, and bioorthogonal, proceeding efficiently in complex biological media without interfering with native biochemical processes.[1][2][3] The primary amine group on the other end of the linker allows for covalent attachment to molecules containing carboxylic acids or activated esters like N-hydroxysuccinimide (NHS) esters.[4]

A key feature of this linker is the hydrophilic 4-unit polyethylene glycol (PEG4) spacer. This spacer enhances the water solubility of the molecule and the resulting conjugate, which is crucial when working with proteins and antibodies in aqueous buffers.[5] The PEG spacer also

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provides flexibility and reduces steric hindrance, facilitating the interaction between the conjugated biomolecules.

This document outlines two primary protocols:

- Protocol 1: Conjugation of **TCO-PEG4-amine** to a carboxyl group-containing molecule using EDC/NHS chemistry.
- Protocol 2: A common related application involving the conjugation of an amine-reactive TCO-PEG4-NHS ester to a primary amine-containing biomolecule, such as a protein or antibody.

Quantitative Data Summary

The efficiency of **TCO-PEG4-amine** conjugation and subsequent click reactions can be influenced by various factors including pH, temperature, and molar ratios of reactants. The following table summarizes key quantitative parameters for these reactions.

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Parameter	Value	Conditions
Amine-Carboxyl Coupling pH	4.5 - 7.5	For EDC/NHS mediated coupling
NHS Ester Reaction pH	7.0 - 9.0	Optimal for reaction with primary amines
TCO-Tetrazine Reaction pH	6.0 - 9.0	PBS buffer
Reaction Temperature	Room Temperature (or 4°C)	For both conjugation and click reaction
Reaction Time (NHS Ester)	1 - 2 hours	At room temperature
Reaction Time (TCO-Tetrazine)	30 - 120 minutes	At room temperature or 4°C
Molar Excess (TCO-linker:Biomolecule)	5 to 20-fold	Empirically determined for each biomolecule
Molar Ratio (Tetrazine:TCO)	1.05 - 1.5 : 1	For subsequent click reaction
Storage Temperature	-20°C	For TCO-PEG4-amine and its derivatives

Experimental Protocols

Protocol 1: Conjugation of **TCO-PEG4-Amine** to a Carboxylic Acid

This protocol describes the conjugation of **TCO-PEG4-amine** to a molecule containing a carboxylic acid group (e.g., a protein, or a small molecule) using 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysuccinimide (NHS) or N-hydroxysulfosuccinimide (sulfo-NHS).

Materials:

- Molecule with a carboxylic acid group (e.g., protein)
- **TCO-PEG4-amine**

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- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-hydroxysuccinimide) or Sulfo-NHS
- Activation Buffer: 0.1 M MES (2-(N-morpholino)ethanesulfonic acid), pH 4.5-6.0
- Reaction Buffer: 1X PBS (Phosphate-Buffered Saline), pH 7.2-7.5
- Quenching Solution: 1 M Tris-HCl, pH 8.0 or hydroxylamine
- Anhydrous DMSO (Dimethyl Sulfoxide)
- Desalting columns (e.g., Zeba™ Spin Desalting Columns) or Size-Exclusion Chromatography (SEC) system

Procedure:

- Preparation of Reagents:
  - Equilibrate **TCO-PEG4-amine** and EDC/NHS to room temperature before opening to prevent moisture condensation.
  - Prepare a stock solution of **TCO-PEG4-amine** in anhydrous DMSO.
  - Prepare fresh solutions of EDC and NHS in Activation Buffer immediately before use.
- Activation of Carboxylic Acid:
  - Dissolve the carboxyl-containing molecule in Activation Buffer.
  - Add a 5 to 10-fold molar excess of EDC and NHS/sulfo-NHS to the molecule solution.
  - Incubate for 15-30 minutes at room temperature to activate the carboxyl groups, forming an amine-reactive NHS ester.
- Conjugation Reaction:
  - Add a 10 to 20-fold molar excess of the **TCO-PEG4-amine** stock solution to the activated molecule solution.

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- Adjust the pH of the reaction mixture to 7.2-7.5 by adding Reaction Buffer.
- Incubate the reaction mixture for 2 hours at room temperature with gentle stirring or rocking.

- Quenching the Reaction:
  - To stop the reaction, add the Quenching Solution to a final concentration of 50-100 mM.
  - Incubate for an additional 15-30 minutes at room temperature.
- Purification of the Conjugate:
  - Remove unreacted **TCO-PEG4-amine** and quenching reagents by passing the reaction mixture through a desalting column or by using SEC.
- Characterization and Storage:
  - Characterize the TCO-labeled molecule using appropriate techniques (e.g., mass spectrometry).
  - Store the purified conjugate at 4°C for short-term use or at -80°C for long-term storage.

Protocol 2: Conjugation of TCO-PEG4-NHS Ester to a Primary Amine

This protocol outlines the more common procedure of conjugating an amine-reactive TCO-PEG4-NHS ester to a biomolecule containing primary amines (e.g., lysine residues on an antibody).

Materials:

- Antibody or protein of interest (in an amine-free buffer, e.g., PBS)
- TCO-PEG4-NHS Ester
- Anhydrous DMSO

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- Reaction Buffer: 0.1 M sodium bicarbonate or sodium borate buffer, pH 8.3-8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Purification: Desalting columns (e.g., Zeba™ Spin Desalting Columns, 40K MWCO) or SEC

Procedure:

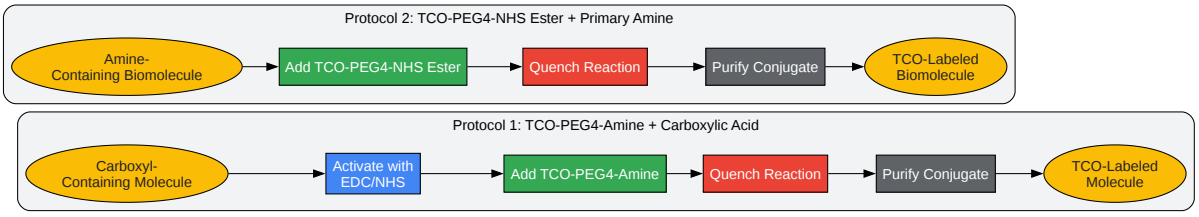
- Antibody Preparation:
  - If the antibody solution contains amine-containing buffers like Tris or glycine, perform a buffer exchange into the Reaction Buffer.
  - Adjust the antibody concentration to 1-5 mg/mL.
- TCO-PEG4-NHS Ester Preparation:
  - Allow the vial of TCO-PEG4-NHS ester to equilibrate to room temperature before opening.
  - Prepare a 10 mM stock solution in anhydrous DMSO immediately before use.
- Labeling Reaction:
  - Add a 5 to 20-fold molar excess of the TCO-PEG4-NHS ester stock solution to the antibody solution. The optimal molar ratio should be determined empirically for each antibody.
  - Incubate the reaction mixture for 1 hour at room temperature with gentle stirring or rocking, protected from light.
- Quenching the Reaction:
  - Add the Quenching Buffer to a final concentration of 50-100 mM to stop the reaction.
  - Incubate for an additional 15-30 minutes at room temperature.
- Purification of the Labeled Antibody:

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- Remove the unreacted TCO-PEG4-NHS ester and quenching agent using a desalting column or SEC.

- Characterization and Subsequent Click Reaction:
  - The degree of labeling can be determined using mass spectrometry.
  - The purified TCO-labeled antibody is now ready for the subsequent click reaction with a tetrazine-functionalized molecule. For this, a slight molar excess (e.g., 1.5 equivalents) of the tetrazine-payload is added to the TCO-labeled antibody in PBS, pH 7.4, and incubated for 30-120 minutes.

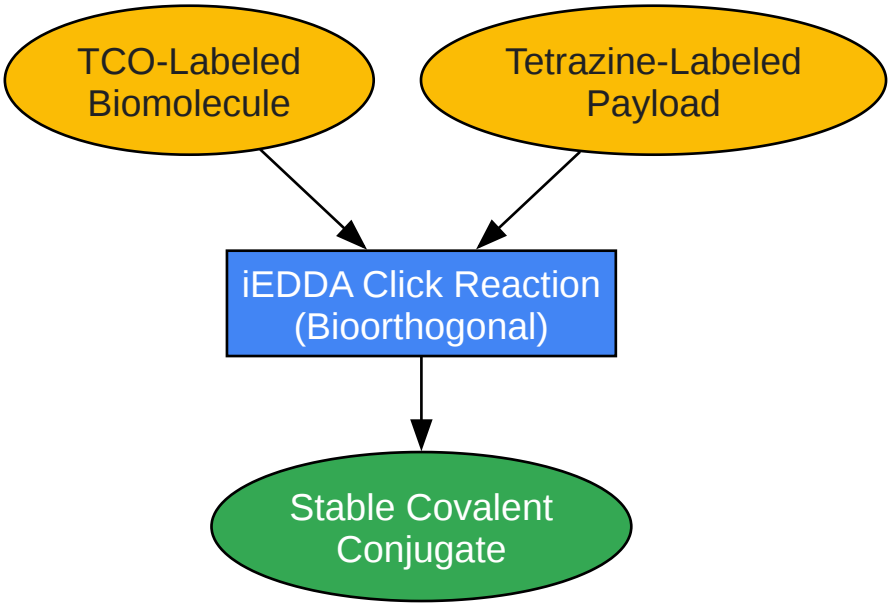
Visualizations



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Caption: Experimental workflows for bioconjugation.

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Caption: TCO and Tetrazine bioorthogonal click reaction.

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